

basic physicochemical data for lithium bromate

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Compound Focus: Lithium bromate

CAS No.: 13550-28-2

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Physicochemical Properties of Lithium Bromate

The following table consolidates the core physical and chemical properties of **lithium bromate** from the search results.

Property	Value	Reference / Note
Chemical Formula	BrLiO ₃ / LiBrO ₃	[1] [2] [3]
Molar Mass	134.84 g/mol	[1] [2]
Appearance	Colorless, orthorhombic, hygroscopic crystals	[1] [4] [5]
Melting Point	248-260 °C	[1]
Density	2.89 g/cm ³	[2]
Crystal Structure	Orthorhombic	[2] [5]
Hygroscopicity	Very hygroscopic	[1]

Solubility in Water

Lithium bromate is highly soluble in water, and its solubility increases with temperature. The data is presented in two slightly different formats from the sources.

Table 1: Solubility in g/100g of solvent (water) [1]

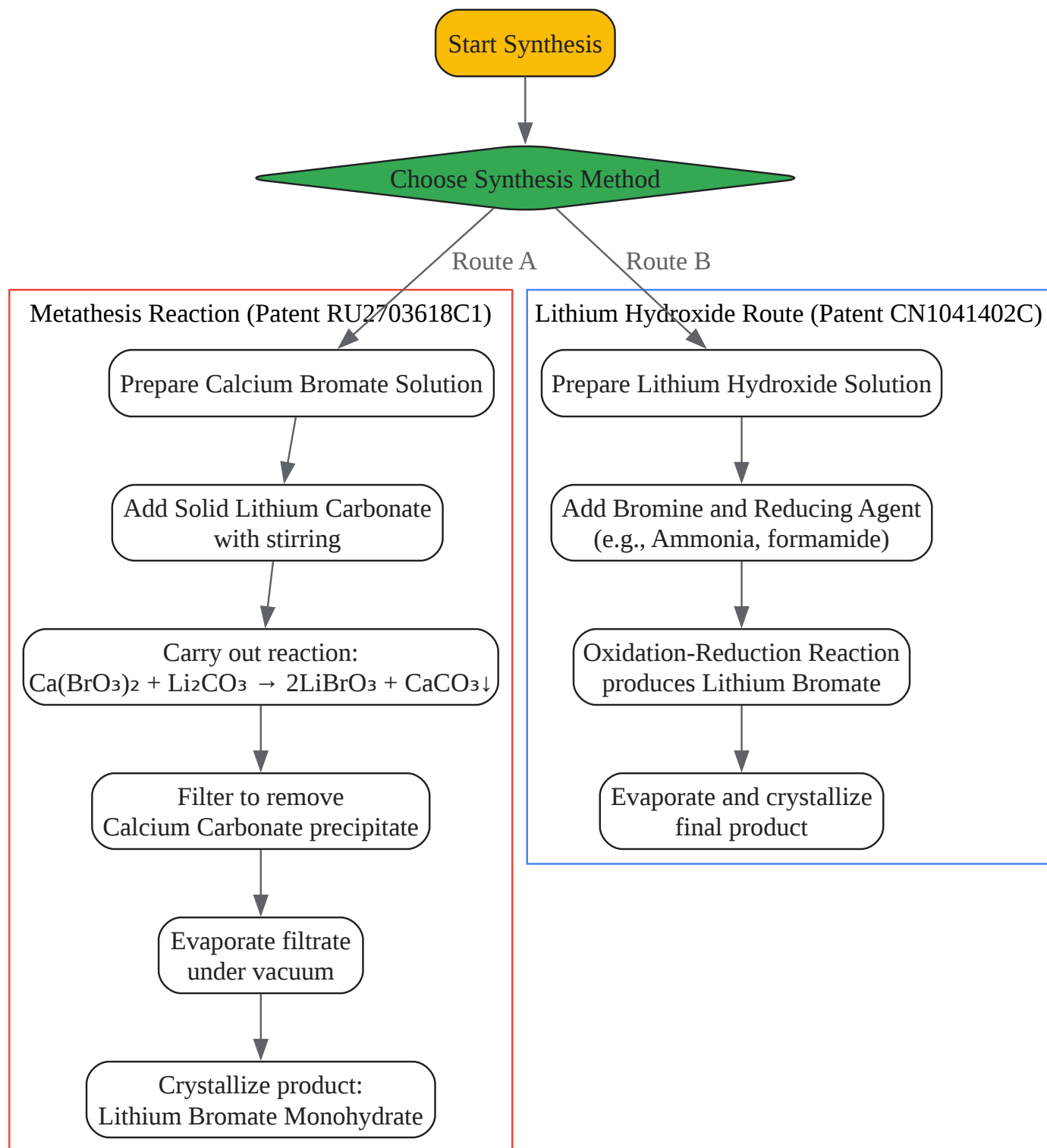
Temperature (°C)	Solubility (g/100g water)
5°C	160.4
15°C	172.5
25°C	189.0
100°C	354.5

Table 2: Solubility in g/100g solution (water) [4] [5]

Temperature (°C)	Solubility (g/100g solution)	Solid Phase
0°C	61.2	LiBrO ₃ ·H ₂ O
25°C	65.4	LiBrO ₃ ·H ₂ O
100°C	78.0	LiBrO ₃

Synthesis and Experimental Protocols

Search results describe two primary methods for synthesizing **lithium bromate**. The following diagram illustrates the general workflow and decision points for these synthesis routes.



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The synthesis of **lithium bromate** can follow two main pathways: a direct metathesis (double displacement) reaction or a redox-based synthesis from lithium hydroxide [6] [7].

Protocol 1: Metathesis Reaction with Calcium Bromate [6]

This method involves a reaction between calcium bromate and lithium carbonate.

- **Reaction:** The process is carried out by adding solid lithium carbonate to a pre-prepared aqueous solution of calcium bromate with constant stirring. The reaction is: $\text{Ca}(\text{BrO}_3)_2 + \text{Li}_2\text{CO}_3 \rightarrow 2\text{LiBrO}_3 + \text{CaCO}_3\downarrow$.
- **Separation:** The insoluble calcium carbonate (CaCO_3) by-product is removed from the solution by filtration.
- **Crystallization:** The **lithium bromate** product is obtained from the filtered solution by evaporation and subsequent crystallization. The patent indicates that this method can yield the monohydrate form ($\text{LiBrO}_3 \cdot \text{H}_2\text{O}$) [6].

Protocol 2: Synthesis from Lithium Hydroxide and Bromine [7]

This method is a one-pot synthesis where **lithium bromate** is produced through an oxidation-reduction reaction.

- **Reaction Basis:** An aqueous solution of lithium hydroxide is reacted with bromine in the presence of a reducing agent. The patent mentions substances like ammonia, ammonium hydroxide, or formamide as suitable reducing agents [7].
- **Process:** The synthesis is conducted with stirring. The addition of the reducing agent helps control the reaction speed and prevents the formation of undesirable by-products.
- **Product Recovery:** The **lithium bromate** is recovered from the reaction liquid through evaporation and crystallization steps [7].

Safety and Handling Information

Lithium bromate is an oxidizing agent and requires careful handling.

- **GHS Hazard Statements** [2] [5]:
 - **H272:** May intensify fire; oxidizer.
 - **H315:** Causes skin irritation.

- **H319:** Causes serious eye irritation.
- **H335:** May cause respiratory irritation.
- **Precautionary Measures:** The safety data suggests precautions such as keeping away from heat/sparks/open flames, avoiding breathing dust, and washing skin thoroughly after handling [2].
- **Transport Information:** Classified as **UN 1450**, Class 5.1 (Oxidizing Substances), Packaging Group II [2].

Potential Research Applications

While drug development applications are not explicitly detailed in the search results, one area of advanced research is notable:

- **Energy Storage:** A lithium-bromine rechargeable fuel cell has been demonstrated, which offers high specific energy and efficiency. This system uses a lithium metal anode separated from an aqueous bromine catholyte by a solid lithium-ion conductor [8].

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